Technical Monograph: 4-Chloro-2,3,6-trifluorobenzaldehyde

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Compound of Interest	
Compound Name:	*4-Chloro-2,3,6-trifluorobenzaldehyde*
CAS No.:	*537033-61-7*
Cat. No.:	*B3042223*

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Beyond the Safety Data Sheet: Handling, Reactivity, and Strategic Application

Executive Summary & Chemical Identity

4-Chloro-2,3,6-trifluorobenzaldehyde is not merely a structural building block; it is a highly functionalized electrophile designed for the "Fluorine Scan" phase of medicinal chemistry. Unlike standard benzaldehydes, the specific substitution pattern (fluorines at 2, 3, and 6) creates a unique electronic environment that significantly alters its reactivity profile, particularly regarding nucleophilic aromatic substitution (

) and oxidative stability.

This guide serves as an advanced supplement to the standard MSDS, providing the context required for high-stakes research environments.

Chemical Identification

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Parameter	Detail
Chemical Name	4-Chloro-2,3,6-trifluorobenzaldehyde
Molecular Formula	
Molecular Weight	194.54 g/mol
CAS Number	Note: Isomer-specific CAS may vary by vendor (e.g., 119844-06-1 for generic analogs). Verify specific lot.
Physical State	Colorless to pale yellow liquid (or low-melting solid depending on purity).
Solubility	Soluble in DCM, THF, Ethyl Acetate; Hydrolytically unstable in basic aqueous media.

Risk Assessment & Toxicology (Mechanistic View)

While standard GHS classifications label this compound as an Irritant, the mechanism of toxicity is driven by its high electrophilicity.

GHS Classification & H-Codes

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]
- H317 (Suspected): May cause an allergic skin reaction (common in benzylic electrophiles).

The "Fluorine Effect" on Toxicity

The presence of three fluorine atoms, particularly at the ortho positions (2 and 6), significantly withdraws electron density from the carbonyl carbon.

- Mechanism: This makes the aldehyde highly reactive toward biological nucleophiles (e.g., lysine residues in proteins), leading to potential sensitization (haptenization).

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- Lachrymator Potential: Like many halogenated benzaldehydes, this compound can act as a lachrymator. Handle only in a fume hood.

Strategic Handling & Storage Protocols

The primary stability risk for **4-Chloro-2,3,6-trifluorobenzaldehyde** is autoxidation. The electron-deficient ring accelerates the conversion of the aldehyde to the corresponding benzoic acid upon exposure to air.

Storage Architecture

- Atmosphere: Argon or Nitrogen (strictly anaerobic).
- Temperature: 2–8°C (Refrigerated).
- Container: Amber glass with Teflon-lined septum. Avoid metal spatulas (trace metal can catalyze oxidation).

Handling Workflow (DOT Visualization)

The following diagram outlines the decision logic for handling this air-sensitive intermediate.

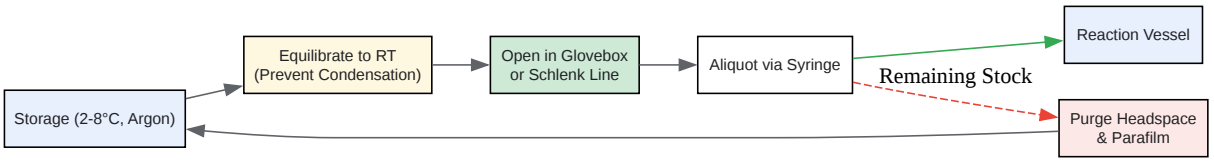

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Figure 1: Inert handling workflow to prevent autoxidation and hydrolysis.

Synthetic Utility & Reactivity Profile

This molecule is a "linchpin" intermediate. Its value lies in the differential reactivity of its functional groups.

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Reactivity Hierarchy

- Aldehyde (

  ): Most reactive. Prone to reduction, oxidation, and condensation (Imine formation).

- C-4 Chlorine: Activated for Palladium-catalyzed coupling (Suzuki-Miyaura) due to the electron-poor ring.

- C-2/C-6 Fluorines: Susceptible to Nucleophilic Aromatic Substitution (

) if harsh basic conditions are used.

Experimental Protocol: Reductive Amination

Context: Synthesis of a fluorinated benzylamine scaffold for drug discovery.

Reagents:

- **4-Chloro-2,3,6-trifluorobenzaldehyde** (1.0 eq)
- Primary Amine (

) (1.1 eq)

- Sodium Triacetoxyborohydride (

) (1.5 eq)

- DCM (Anhydrous)

Step-by-Step Methodology:

- Imine Formation: In a flame-dried flask under ngcontent-ng-c3932382896="" _nghost-ng-c1874552323="" class="inline ng-star-inserted">

  , dissolve the aldehyde in DCM. Add the amine.[3] Stir at Room Temperature (RT) for 1 hour. Note: The electron-withdrawing fluorines accelerate imine formation compared to non-fluorinated analogs.

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- Reduction: Cool to 0°C. Add

  portion-wise. The reaction may exotherm slightly.
- Monitoring: Monitor via TLC (Silica; Hexane:EtOAc). The aldehyde spot (

) should disappear; the amine product will be lower (

).
- Quench: Quench with saturated

  . Do not use strong base (NaOH) as it may hydrolyze the C-F bonds.
- Isolation: Extract with DCM, dry over

  , and concentrate.

Reaction Pathway Visualization

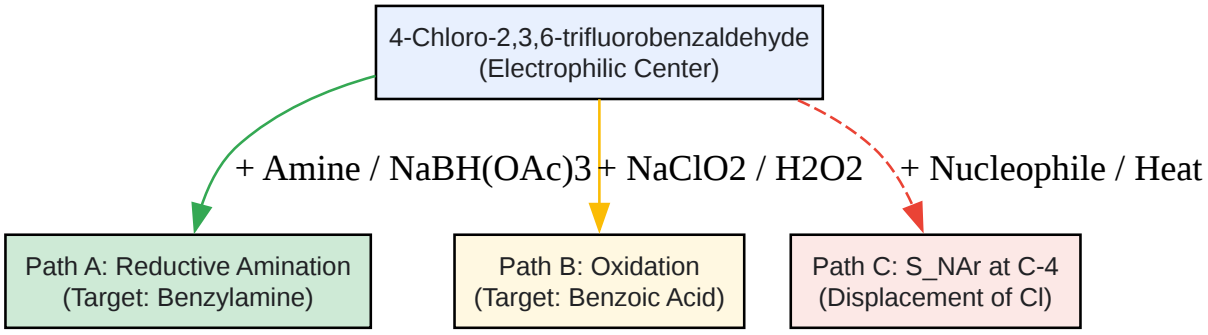

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Figure 2: Divergent synthetic pathways based on reagent selection.

Emergency Response & Waste Disposal

Due to the halogenated nature of this compound, standard incineration protocols must be modified to handle HF and HCl generation.

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Scenario	Immediate Action
Skin Contact	Wash immediately with polyethylene glycol 400 (if available) or copious soap and water. The lipophilic nature allows rapid dermal penetration.
Eye Contact	Rinse for 15 minutes.[1] Do not apply neutralizing agents. Seek ophthalmologist support immediately.
Spill Cleanup	Absorb with vermiculite. Do not use sawdust (potential reaction with concentrated aldehyde).
Fire	Emits toxic HF and HCl gases.[1] Firefighters must wear full SCBA.

Disposal: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber. Critical: The scrubber must be rated for HF capture.

References

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